

# Essential Safety and Logistical Information for Handling Methoxyhydroxyphenylglycol (MHPG)

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## Compound of Interest

Compound Name: *Methoxyhydroxyphenylglycol*

Cat. No.: *B030938*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Methoxyhydroxyphenylglycol** (MHPG). Adherence to these procedures is essential for ensuring personal safety and proper disposal.

## Personal Protective Equipment (PPE)

While **Methoxyhydroxyphenylglycol** is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is prudent to follow standard laboratory safety protocols to minimize exposure.<sup>[1][2]</sup> The following table summarizes the recommended personal protective equipment.

PPE Category	Recommended Equipment	Standard Compliance (Examples)
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)
Hand Protection	Chemically resistant, impervious gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use.	EU Directive 89/686/EEC, EN 374
Skin and Body Protection	Laboratory coat. For larger quantities or where splashing is possible, impervious clothing should be worn.	-
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation. If dust or aerosols are generated, a suitable respirator should be used.	NIOSH approved

## Operational Plan: Handling and Storage

### Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is recommended, especially when handling powders or creating solutions.
- Ensure an eyewash station and safety shower are readily accessible.[\[2\]](#)

### Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.

- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.

## Disposal Plan

Waste Identification and Collection:

- All disposable materials contaminated with MHPG, including gloves, wipes, and containers, should be considered chemical waste.
- Collect MHPG waste in a designated, properly labeled, and sealed container.

Disposal Procedure:

- Dispose of contaminated material in accordance with local, state, and federal regulations. Do not allow the product to enter drains, water courses, or the soil.<sup>[2]</sup>

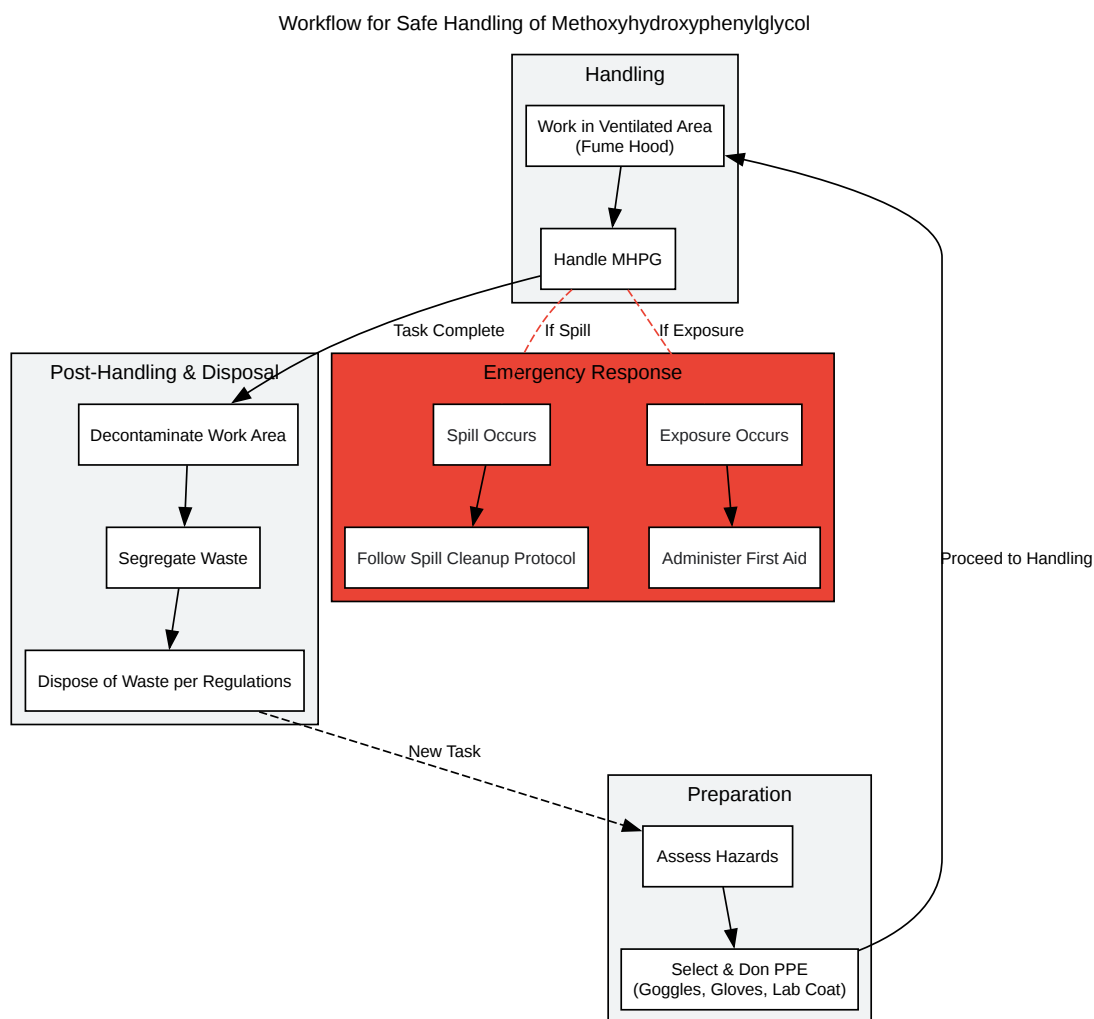
## Emergency Procedures

Spill Cleanup:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear full personal protective equipment as outlined in the table above.
- Absorb liquid spills with an inert material (e.g., vermiculite, sand, or earth).
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Place the absorbed or collected material into a sealed container for disposal.
- Decontaminate the spill area with a suitable solvent (e.g., alcohol) and then wash with soap and water.<sup>[2]</sup>

**First Aid Measures:**

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water. Seek medical attention if irritation develops.[\[2\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[2\]](#)



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Caption: Workflow for the safe handling of **Methoxyhydroxyphenylglycol**.

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## References

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Methoxyhydroxyphenylglycol (MHPG)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030938#personal-protective-equipment-for-handling-methoxyhydroxyphenylglycol]

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